

A Technical Guide to the Physical Properties of N-Methoxy-N-methylbenzamide

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Compound of Interest

Compound Name: **N-Methoxy-N-methylbenzamide**

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This technical guide provides an in-depth overview of the key physical properties of **N-Methoxy-N-methylbenzamide**, a versatile reagent in organic synthesis. The document outlines its boiling point and density, details generalized experimental protocols for their determination, and presents a typical synthetic workflow.

Physical Properties of N-Methoxy-N-methylbenzamide

N-Methoxy-N-methylbenzamide, also known as Weinreb amide of benzoic acid, is a liquid at room temperature.^[1] Its physical characteristics are crucial for its handling, application in reactions, and purification processes. The table below summarizes its key physical properties.

Property	Value	Conditions
Boiling Point	70 °C	at 0.1 mmHg[1][2]
112 °C	at 5 mmHg	
132-133 °C	at 15 mmHg[1]	
Density	1.085 g/mL	at 25 °C[1][2]
Molecular Formula	C ₉ H ₁₁ NO ₂	
Molecular Weight	165.19 g/mol	
Refractive Index	n _{20/D} 1.533	

Caption: Table of the primary physical properties of **N-Methoxy-N-methylbenzamide**.

Experimental Protocols

While specific experimental procedures for the determination of the physical properties of **N-Methoxy-N-methylbenzamide** are not detailed in readily available literature, generalized and standard laboratory methods are applicable.

Boiling Point Determination:

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For **N-Methoxy-N-methylbenzamide**, the boiling point is typically reported under reduced pressure to prevent decomposition at higher temperatures. Common methods for determining the boiling point include:

- Simple Distillation: A small quantity of the liquid (at least 5 mL) is heated in a distillation apparatus.[3] The temperature is measured as the vapor of the substance surrounds the thermometer bulb during distillation. The boiling point is the temperature at which the vapor and liquid are in equilibrium.[3]
- Thiele Tube Method: This method is suitable for small sample quantities. A sample is placed in a small tube with an inverted capillary tube. This assembly is attached to a thermometer

and heated in a Thiele tube containing oil. The boiling point is the temperature at which a steady stream of bubbles emerges from the capillary tube.[3]

- Reflux Method: A reflux setup, where the liquid is boiled and the vapor is condensed and returned to the flask, can also be used. A thermometer placed in the vapor path will record the boiling point.[3]

Density Determination:

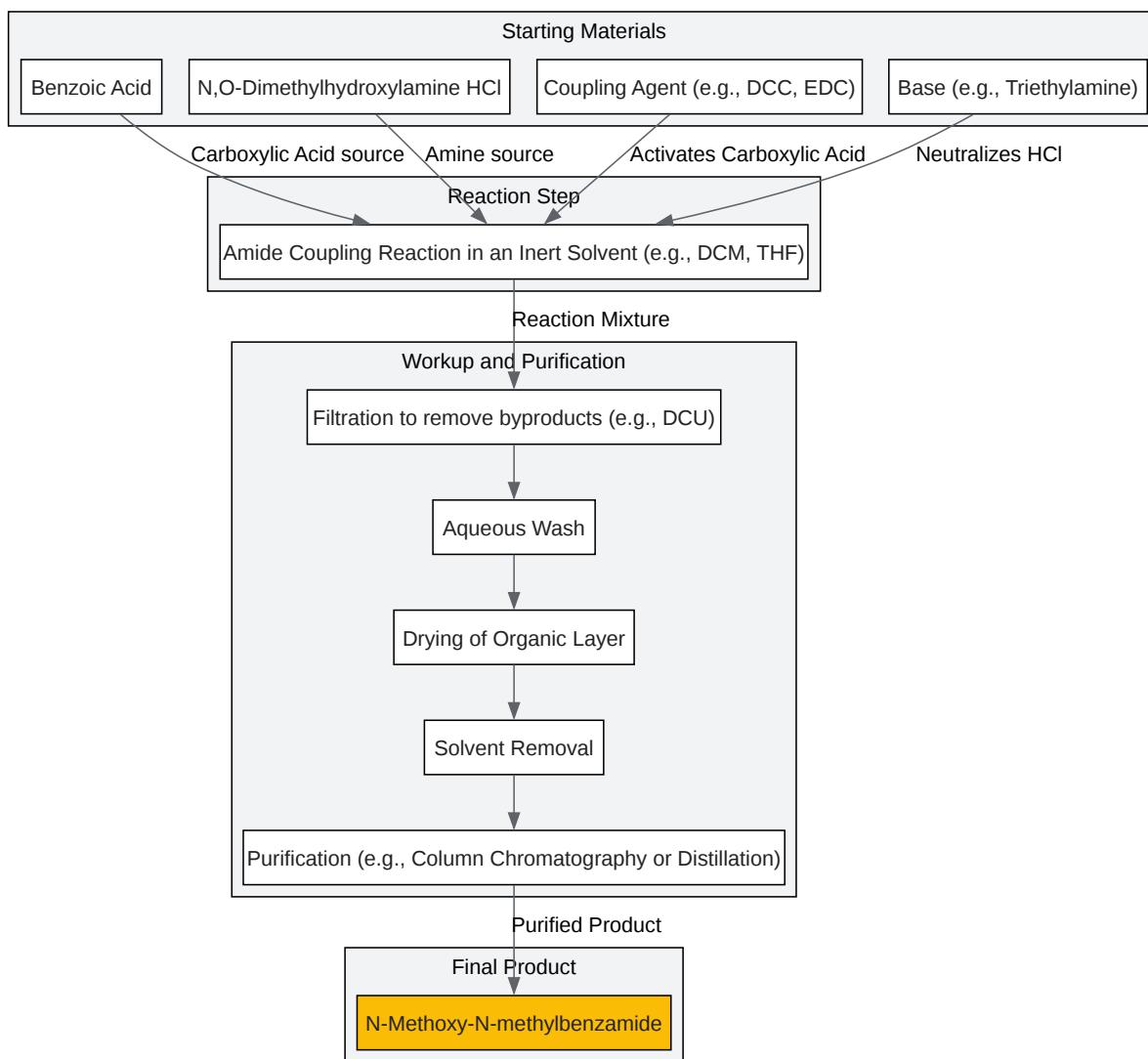
Density is the mass per unit volume of a substance. For a liquid like **N-Methoxy-N-methylbenzamide**, the following methods are commonly employed:

- Pycnometer Method: A pycnometer is a flask with a specific, accurately known volume. The density is determined by measuring the mass of the empty pycnometer, the mass of the pycnometer filled with the sample liquid, and the mass of the pycnometer filled with a reference substance of known density (like water).
- Water Displacement Method (for solids, adapted for liquids): While primarily for solids, the principle can be adapted. A known volume of the liquid is carefully measured using a graduated cylinder or pipette, and its mass is determined using an analytical balance. The density is then calculated by dividing the mass by the volume.[4]

Synthetic Workflow

N-Methoxy-N-methylbenzamide is a Weinreb amide, and its synthesis is a common procedure in organic chemistry. A general workflow for its preparation from a carboxylic acid is depicted below. This process typically involves the activation of the carboxylic acid followed by reaction with N,O-dimethylhydroxylamine.[5][6]

General Synthetic Workflow for N-Methoxy-N-methylbenzamide

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Caption: A generalized workflow for the synthesis of **N-Methoxy-N-methylbenzamide**.

This technical guide provides essential physical data and procedural context for **N-Methoxy-N-methylbenzamide**, supporting its effective use in research and development. The provided information is based on established chemical literature and standard laboratory practices.

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